

Leucomentin-5: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Leucomentin-5*

Cat. No.: *B15591535*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Leucomentin-5 is a naturally occurring polyphenol produced by the mushroom *Paxillus panuoides*.^[1] As a potent free radical scavenger, it exhibits significant inhibitory effects on lipid peroxidation. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Leucomentin-5**. It details the experimental protocols for its isolation and characterization and explores its potential mechanism of action through relevant signaling pathways. All quantitative data is presented in structured tables for clarity, and key experimental and logical workflows are visualized using diagrams.

Physicochemical Properties

Initial characterization of **Leucomentin-5** has established its fundamental chemical and physical properties. While a comprehensive experimental dataset is still developing, the available information provides a solid foundation for its application in research and drug development.

Chemical Properties

Property	Value	Source
Molecular Formula	C38H34O13	
Molecular Weight	698.67 g/mol	[1]
IUPAC Name	[2-acetyloxy-3,6-bis(4-hydroxyphenyl)-4,5-bis[[[(Z)-3-[(2R,3S)-3-methyloxiran-2-yl]prop-2-enoyl]oxy]phenyl](Z)-3-[(2R,3S)-3-methyloxiran-2-yl]prop-2-enoate	[1]
Canonical SMILES	<chem>CC1C(O1)C=CC(=O)OC2=C(C(=C(C(=C2OC(=O)C)C3=CC=C(C=C3)O)OC(=O)C=CC4C(O4)C)OC(=O)C=CC5C(O5)C)C6=CC=C(C=C6)O</chem>	[1]
InChI Key	QPGKQDNGSJHXHK-YQZLAJEPSA-N	[1]

Physical Properties

Property	Value	Source
Appearance	Gray Powder	[1]
Solubility	Soluble in Methanol	[1]

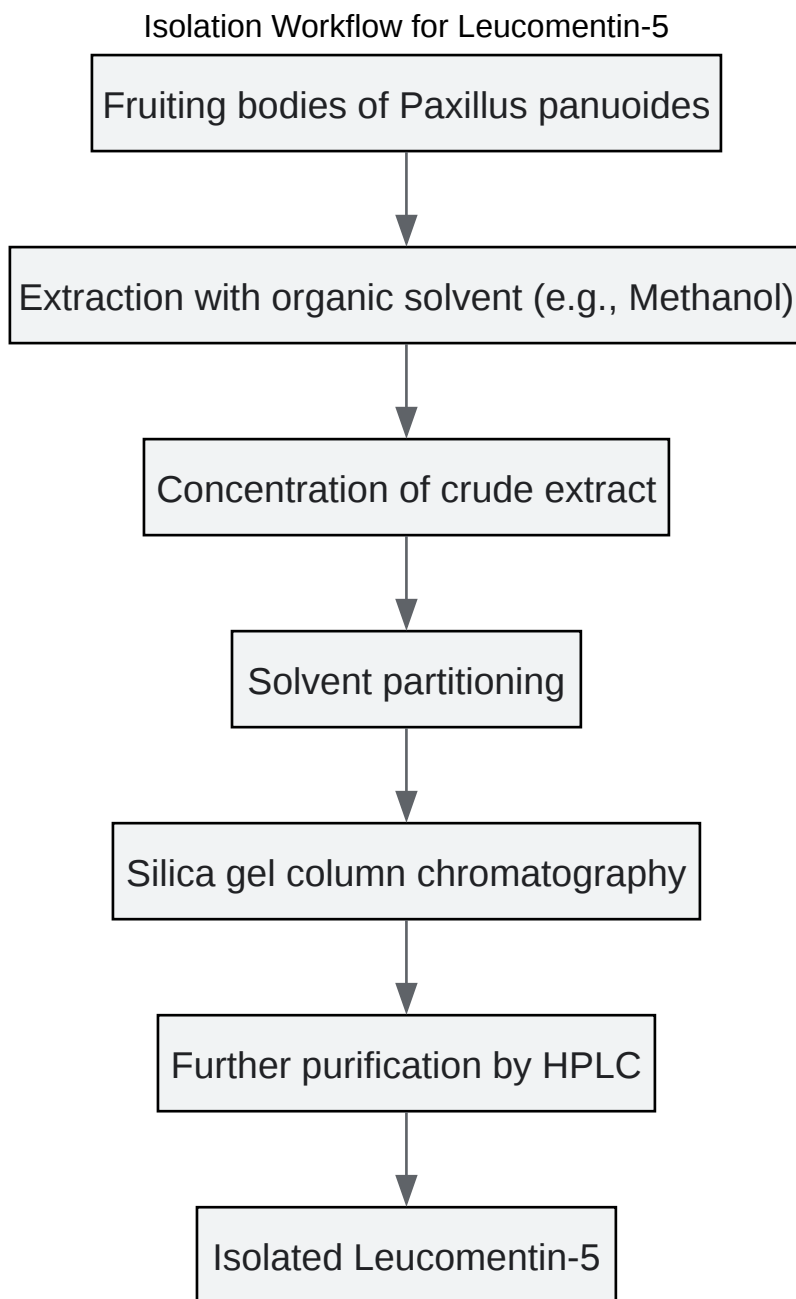
Note: Further quantitative physical data such as melting point, boiling point, and pKa have not been reported in the reviewed literature.

Experimental Protocols

The isolation and characterization of **Leucomentin-5** were first described by Yun et al. in 2000. The following protocols are based on their reported methodology.

Isolation of Leucomentin-5 from *Paxillus panuoides***

The isolation of **Leucomentin-5** involves a multi-step extraction and chromatographic purification process from the fruiting bodies of the mushroom *Paxillus panuoides*.



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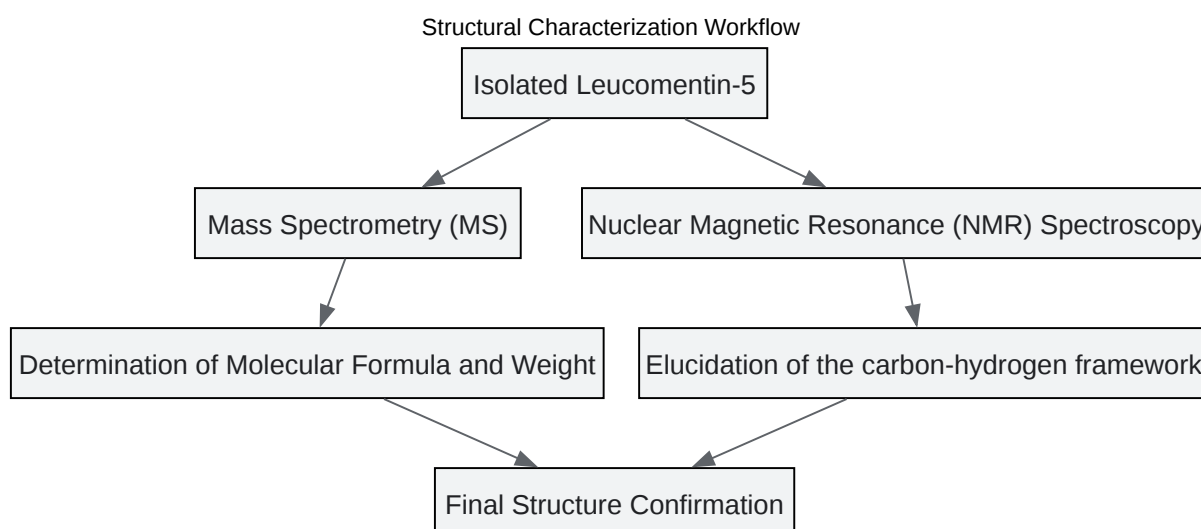
*Isolation workflow for **Leucomentin-5**.*

Methodology:

- **Extraction:** The dried and powdered fruiting bodies of *Paxillus panuoides* are subjected to exhaustive extraction with an organic solvent such as methanol at room temperature.
- **Concentration:** The resulting crude extract is concentrated under reduced pressure to yield a viscous residue.
- **Solvent Partitioning:** The residue is then suspended in water and partitioned successively with solvents of increasing polarity, such as hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The bioactive fractions, typically the ethyl acetate fraction, are subjected to column chromatography on silica gel. Elution is performed with a gradient of solvents to separate the different components.
- **High-Performance Liquid Chromatography (HPLC):** Fractions containing **Leucomentin-5** are further purified by reversed-phase HPLC to yield the pure compound.

Structural Characterization

The structure of **Leucomentin-5** was elucidated using a combination of spectroscopic techniques.



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*Workflow for the structural characterization of **Leucomentin-5**.*

Methodology:

- Mass Spectrometry (MS): High-resolution mass spectrometry, such as Fast Atom Bombardment Mass Spectrometry (FAB-MS), is used to determine the exact molecular weight and elemental composition of the compound, allowing for the deduction of its molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number, environment, and connectivity of hydrogen atoms in the molecule.
 - ^{13}C NMR: Reveals the number and types of carbon atoms present.
 - 2D NMR (e.g., COSY, HMQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure.

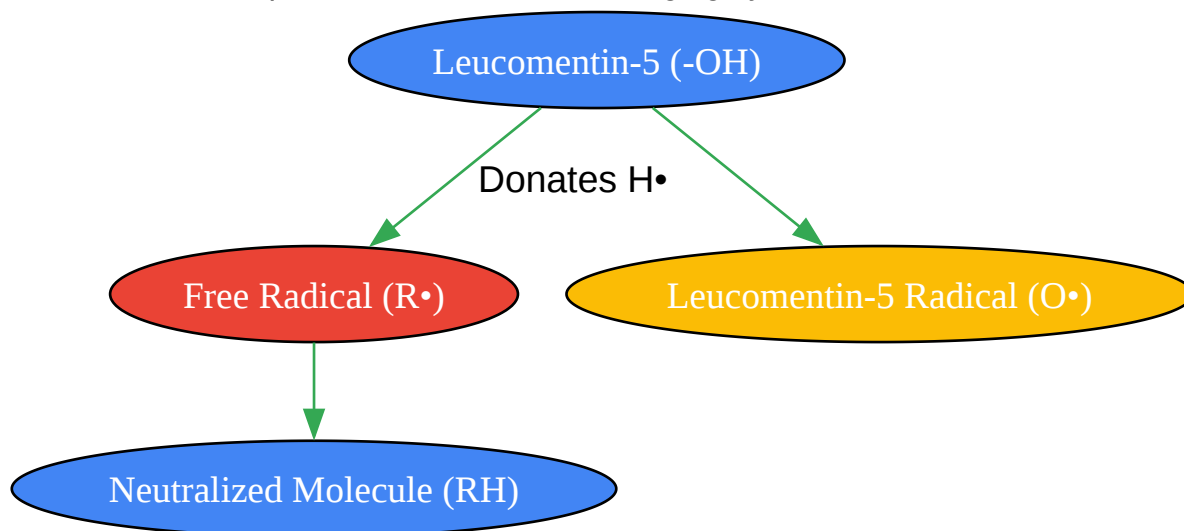
Biological Activity and Signaling Pathways

Leucomentin-5 is recognized for its potent antioxidant properties, specifically as a free radical scavenger and an inhibitor of lipid peroxidation. Its IC₅₀ value for the inhibition of lipid peroxidation has been reported to be 0.11 $\mu\text{g/mL}$.

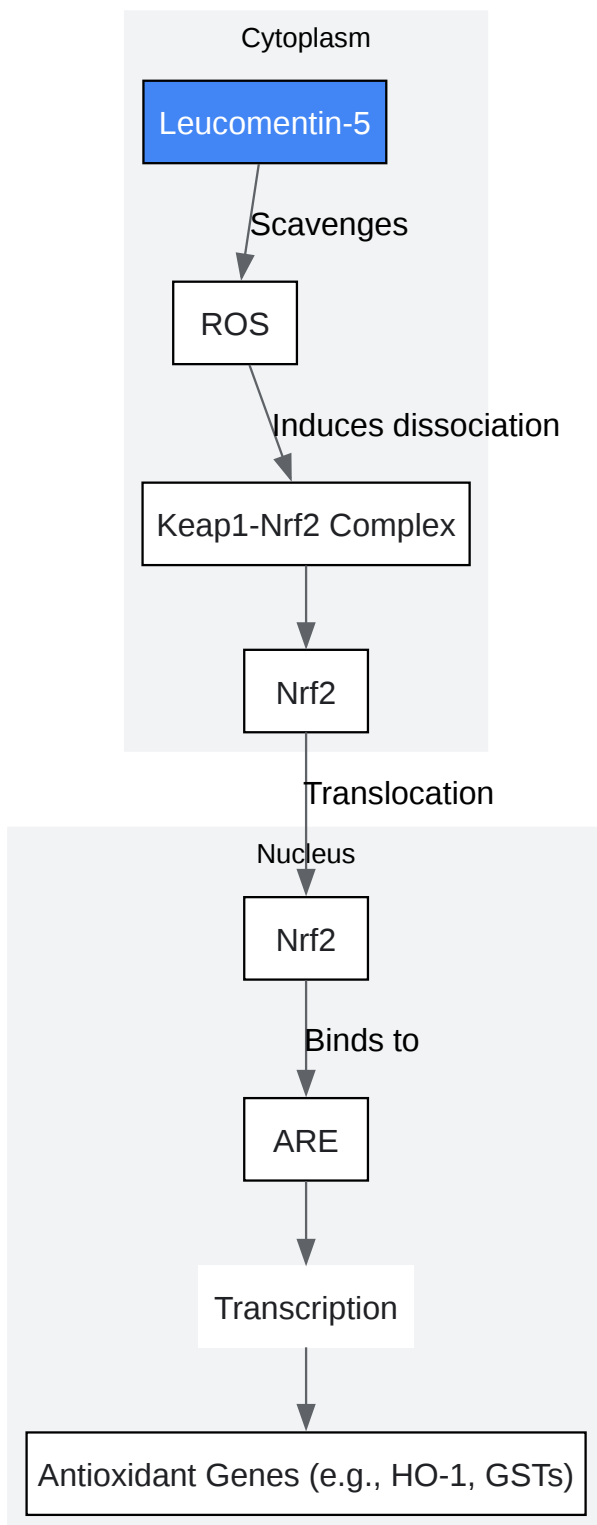
Proposed Mechanism of Action: Free Radical Scavenging

As a polyphenolic compound, **Leucomentin-5** likely exerts its free radical scavenging effects through hydrogen atom transfer (HAT) or single electron transfer (SET) mechanisms, which are common for compounds with multiple hydroxyl groups on aromatic rings.

Proposed Free Radical Scavenging by Leucomentin-5



Potential Nrf2 Signaling Pathway Involvement

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References

- 1. pubs.acs.org [pubs.acs.org]
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